

Cesium Perchlorate Solubility: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium perchlorate

CAS No.: 13454-84-7

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An in-depth analysis of the solubility of **cesium perchlorate** (CsClO_4) in aqueous and organic media, detailing experimental methodologies and providing a comparative data summary for laboratory applications.

Introduction

Cesium perchlorate (CsClO_4) is an inorganic salt that finds application in various fields of research and development, including as an oxidizer and in certain analytical standards. A thorough understanding of its solubility characteristics in a range of solvents is paramount for its effective use in chemical synthesis, materials science, and pharmaceutical development. This technical guide provides a consolidated overview of the quantitative solubility of **cesium perchlorate** in water and select organic solvents, outlines a detailed experimental protocol for solubility determination, and presents logical workflows for assessing its solubility.

Quantitative Solubility Data

The solubility of **cesium perchlorate** exhibits significant variation depending on the solvent and the temperature. Below are tabulated summaries of its solubility in water and acetone.

Solubility in Water

Cesium perchlorate is sparingly soluble in cold water, with its solubility increasing substantially with temperature.^{[1][2]}

Temperature (°C)	Solubility (g / 100 mL)
0	0.8
8.5	0.91
14	1.91
25	1.974
40	3.694
50	5.47
60	7.30
70	9.79
99	28.57

Data sourced from multiple consistent references.^{[1][2]}

Solubility in Organic Solvents

The solubility of **cesium perchlorate** in organic solvents is more limited. While it is known to be soluble in some alcohols, quantitative data is not widely available. It is notably insoluble in ethyl acetate.

Solvent	Temperature (°C)	Solubility (g / 100 g)
Acetone	0	0.8
10	1.0	
20	1.6	
25	2.6	
30	4.0	
40	7.3	
50	14.4	
56	20.5	
Ethanol	25	Sparingly Soluble
Methanol	25	Soluble
Ethyl Acetate	25	Insoluble

Note: Quantitative solubility data for **cesium perchlorate** in methanol and ethanol are not readily available in the surveyed literature. The terms "Soluble" and "Sparingly Soluble" are used as qualitative descriptors based on available information.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Gravimetric Determination of Solubility

The gravimetric method is a fundamental and widely used technique for determining the solubility of a solid in a liquid. This protocol outlines the steps for determining the solubility of **cesium perchlorate**.

Objective: To determine the mass of **cesium perchlorate** that dissolves in a given mass of solvent at a specific temperature to create a saturated solution.

Materials:

- **Cesium Perchlorate** (CsClO_4)

- Solvent of interest (e.g., water, acetone)
- Analytical balance
- Thermostatic bath or hot plate with magnetic stirrer
- Filtration apparatus (e.g., filter paper, funnel, or syringe filter)
- Drying oven
- Desiccator
- Erlenmeyer flasks with stoppers
- Weighing boats
- Spatula

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **cesium perchlorate** to a known volume of the solvent in an Erlenmeyer flask. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic bath set to the desired temperature. If a thermostatic bath is unavailable, a hot plate with a magnetic stirrer and a thermometer can be used to maintain a constant temperature.
 - Stir the mixture vigorously for a sufficient period to ensure equilibrium is reached. This can range from several hours to a full day, depending on the solvent and temperature.
- Separation of the Saturated Solution:
 - Once equilibrium is achieved, cease stirring and allow the undissolved solid to settle.

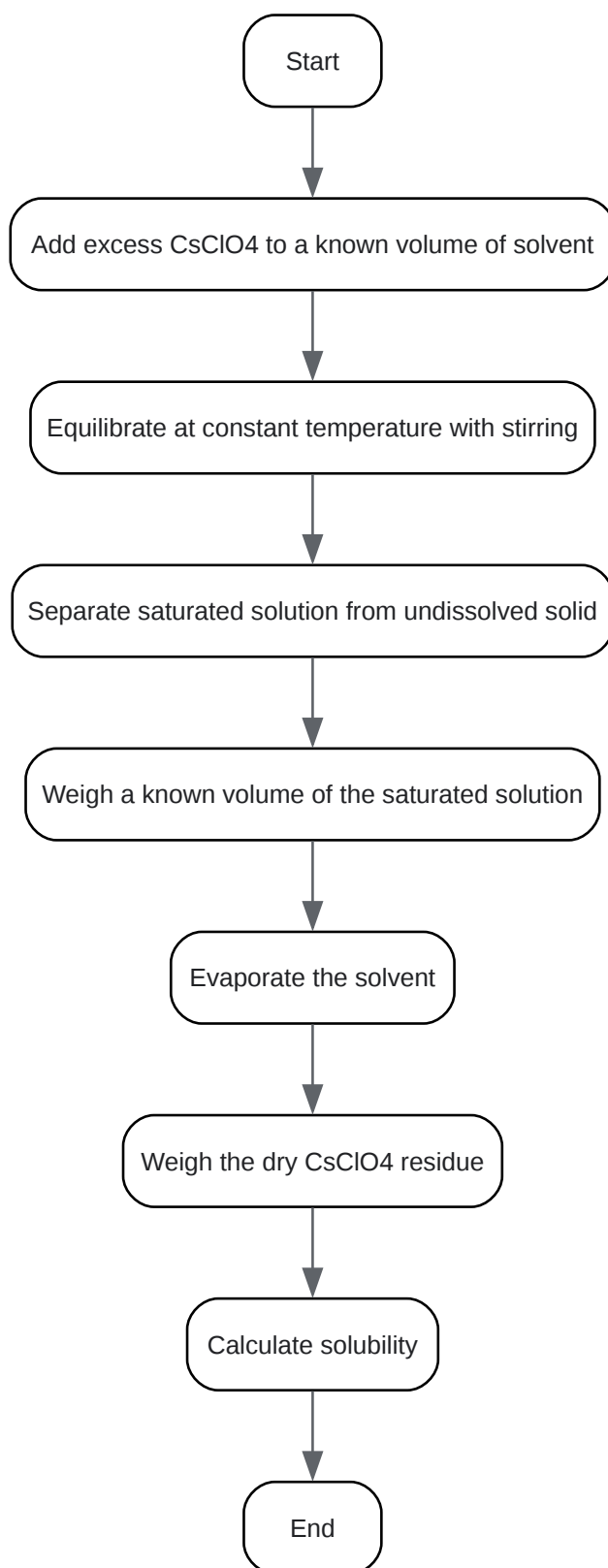
- Carefully decant or filter a known volume of the supernatant (the clear saturated solution) into a pre-weighed container. It is critical to avoid transferring any solid particles. A syringe filter can be effective for this purpose.
- Determination of Solute Mass:
 - Weigh the container with the collected saturated solution to determine the total mass of the solution.
 - Evaporate the solvent from the solution. This can be achieved by placing the container in a drying oven at a temperature below the decomposition point of **cesium perchlorate** (decomposition begins around 250°C). Gentle heating on a hot plate in a fume hood is also an option.
 - Once the solvent is fully evaporated, transfer the container to a desiccator to cool to room temperature without absorbing atmospheric moisture.
 - Weigh the container with the dry **cesium perchlorate** residue.
- Calculation of Solubility:
 - Mass of the solvent: Subtract the mass of the dry **cesium perchlorate** from the total mass of the saturated solution.
 - Solubility: Express the solubility as grams of **cesium perchlorate** per 100 grams of the solvent using the following formula:

$$\text{Solubility (g/100 g solvent)} = (\text{Mass of CsClO}_4 / \text{Mass of solvent}) \times 100$$

Visualizations

Experimental Workflow for Gravimetric Solubility Determination

The following flowchart illustrates the key steps in the gravimetric determination of solubility.

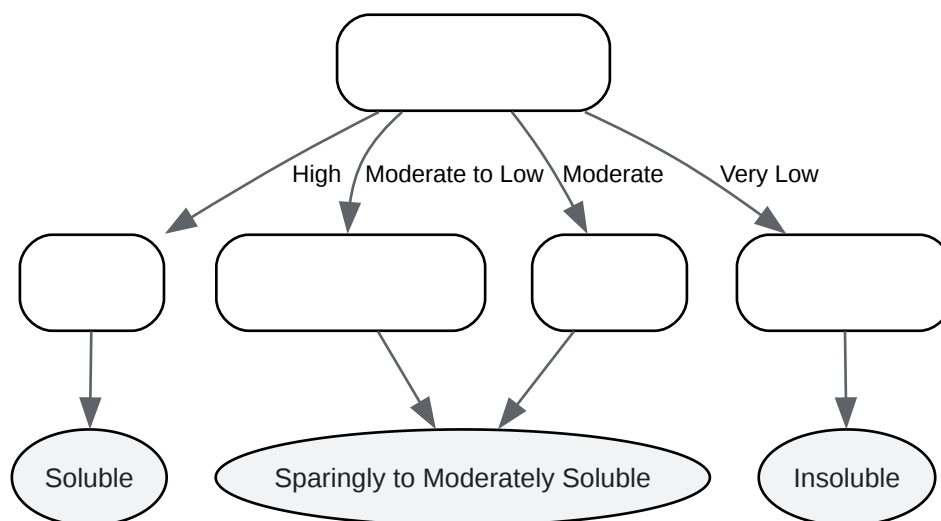


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Caption: Gravimetric method workflow for solubility.

Logical Relationship of Cesium Perchlorate Solubility

This diagram provides a conceptual overview of the solubility of **cesium perchlorate** in different solvent classes based on available data.



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Caption: Solubility of CsClO₄ in various solvents.

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References

- 1. [Caesium perchlorate - Wikipedia \[en.wikipedia.org\]](#)
- 2. [Caesium_perchlorate \[chemeurope.com\]](#)
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